

Technical Support Center: Historical Albedo Datasets

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Compound of Interest

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Welcome to the technical support center for historical albedo datasets. This resource is designed for researchers, scientists, and data analysts working with long-term albedo records. Here you will find answers to frequently asked questions and troubleshooting guides to address common challenges encountered during data analysis and experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of error and inconsistency in historical albedo datasets?

Historical albedo datasets, especially those spanning multiple decades, are subject to several sources of inconsistency. Key issues include:

- **Inter-Sensor Differences:** Long-term records often combine data from various satellite sensors (e.g., AVHRR, MODIS, Landsat, Sentinel-2).^{[1][2]} These sensors have different spectral bands, spatial resolutions, and radiometric calibrations, leading to systematic biases between datasets.^{[2][3]}
- **Sensor Degradation:** Over time, a satellite sensor's sensitivity can degrade, causing a drift in its measurements that can be misinterpreted as a real trend in surface albedo.

- **Orbital Drift:** The satellite's orbit can drift over its lifespan, leading to changes in the time of data acquisition and illumination angles, which affects albedo measurements.[4]
- **Atmospheric Effects:** Variations in atmospheric conditions (e.g., aerosols, water vapor) affect the radiation measured by the satellite. Inconsistencies in atmospheric correction algorithms applied over the years can introduce artifacts.[5]
- **Data Gaps:** Cloud cover, sensor malfunctions, and other technical issues frequently cause gaps in satellite imagery, making it difficult to create continuous time series.[6][7]
- **Processing Algorithm Changes:** Albedo retrieval algorithms are continuously improved. When processing chains are updated, reprocessing of the entire historical archive may not always be feasible, leading to inconsistencies between data processed with different algorithm versions.[8]

Q2: Why does my long-term albedo trend analysis show sudden jumps or drops?

Sudden discontinuities in a long-term albedo time series are often not representative of real surface changes. They are typically artifacts caused by:

- **Stitching Datasets:** The "jump" may occur at the point where data from two different satellite sensors are merged without proper harmonization. For example, merging an AVHRR-derived record with a MODIS-derived record can introduce a step change due to inherent differences between the sensors.[1]
- **Changes in Instrumentation:** Discrepancies can arise from uncertainties in the characterization of the spectral response of different sensors over time.[9]
- **Updated Processing Versions:** A sudden shift can be caused by a change in the version of the data processing algorithm used by the data provider.

To address this, it is crucial to perform data homogenization, which involves identifying and correcting for non-climatic breakpoints in the time series.

Q3: What is the difference between "black-sky" and "white-sky" albedo?

"Black-sky" albedo (Directional-Hemispherical Reflectance) and "white-sky" albedo (Bi-Hemispherical Reflectance) are two essential parameters provided in many albedo products. [10]

- Black-Sky Albedo (BSA): Represents the albedo under direct solar illumination only, with no diffuse skylight. It is highly dependent on the solar zenith angle.[2]
- White-Sky Albedo (WSA): Represents the albedo under completely diffuse illumination, as on a heavily overcast day. It is an intrinsic property of the surface.[2]

Actual albedo (blue-sky albedo) is a combination of these two components, weighted by the proportion of direct and diffuse sunlight at a given time. Using BSA and WSA allows researchers to calculate the actual surface albedo under any atmospheric condition.[11]

Troubleshooting Guides

Issue 1: My historical albedo dataset has significant data gaps due to cloud cover.

Data gaps are a common problem in optical remote sensing.[6] Several techniques can be employed to fill these gaps, ranging from simple interpolation to advanced machine learning models.

Solution Comparison:



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Recommended Workflow for Gap-Filling:

A common approach is to use a multi-stage process. First, apply a temporal method to fill small gaps. If gaps remain, use a more complex spatial or spatio-temporal method.[12]



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Caption: A multi-stage workflow for filling gaps in albedo datasets.

Issue 2: I need to create a consistent time series from two different sensors (e.g., Landsat and Sentinel-2).

Combining data from different sensors requires a harmonization process to ensure the measurements are comparable. This involves correcting for differences in sensor characteristics.[15][16]

Experimental Protocol: Inter-Sensor Harmonization

Objective: To create a consistent surface albedo time series by harmonizing data from a source sensor (e.g., Landsat 4-7) to a reference sensor (e.g., Landsat 8).

Methodology:

- Data Acquisition: Obtain surface reflectance (Level-2) data for the same geographical area from both sensors, focusing on periods of overlapping operation.

- Pre-processing: Apply cloud masking and atmospheric correction if not already done. Ensure data quality flags are used to filter out poor-quality pixels.
- Spatial Resampling: Resample the data from one sensor to match the spatial resolution of the other. For example, Sentinel-2 10m data can be resampled to match Landsat's 30m resolution using bilinear interpolation.[15]
- Cross-Sensor Calibration: For overlapping image pairs, extract pixel values for spectrally similar bands. Perform a regression analysis (e.g., Ordinary Least Squares or Robust Major Axis regression) to derive transformation coefficients that adjust the source sensor's reflectance to match the reference sensor.[16]
- Apply Transformation: Apply the derived coefficients to the entire historical dataset of the source sensor.
- Narrow-to-Broadband Conversion: Use a validated algorithm to convert the harmonized narrow-band surface reflectance values into a single broadband albedo value.[15][16] This often involves a linear combination of the spectral bands.
- Validation: Compare the resulting harmonized albedo product against in-situ measurements from ground stations (e.g., automatic weather stations) to quantify its accuracy.[15]



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Caption: Logical workflow for harmonizing albedo data from two different sensors.

Issue 3: My albedo measurements seem to be affected by topography in mountainous regions.

In areas with varied terrain, both the slope of the surface and the orientation (aspect) can significantly influence the measured albedo, leading to measurement artifacts.[\[17\]](#)

Solution: Topographic and Geometric Correction

- **Identify the Problem:** Diurnal albedo variations that are asymmetrical around solar noon are often indicative of topographic or sensor tilt effects.[\[17\]](#) On a truly flat, uniform surface, the albedo curve should be symmetrical.
- **Acquire a Digital Elevation Model (DEM):** A high-resolution DEM is required to calculate the slope and aspect for each pixel in your study area.
- **Apply Topographic Correction Models:** Use a radiation transfer model that accounts for terrain. These models correct the measured reflectance by modeling how direct and diffuse solar radiation interact with a tilted surface.
- **Correct for Sensor Tilt:** In some cases, particularly with ground-based measurements, the instrument itself may not be perfectly level.[\[4\]](#) Some correction methods use data from a nearby, correctly leveled sensor as a reference to model and remove the tilt effects from the measurements.[\[4\]](#)[\[17\]](#)
- **Validation:** The most reliable method for determining the daily albedo in complex terrain is to observe the measurements around solar noon, when geometric effects are minimized.[\[17\]](#) Corrected diurnal albedo variations should be low and symmetrical.[\[17\]](#)



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Caption: Signaling pathway for correcting topographic effects in albedo data.

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References

- [1. Long time series \(1984–2020\) of albedo variations on the Greenland ice sheet from harmonized Landsat and Sentinel 2 imagery | Journal of Glaciology | Cambridge Core \[cambridge.org\]](#)
- [2. IEEE Xplore Full-Text PDF: \[ieeexplore.ieee.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. tc.copernicus.org \[tc.copernicus.org\]](#)
- [5. Retrieval of surface albedo from space \[www2.hawaii.edu\]](#)
- [6. bvsh.medium.com \[bvsh.medium.com\]](#)
- [7. kb.solargis.com \[kb.solargis.com\]](#)
- [8. Surface albedo 10-daily gridded data from 1981 to present \[cds.climate.copernicus.eu\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. mdpi.com \[mdpi.com\]](#)

- [11. repository.library.noaa.gov](https://repository.library.noaa.gov) [repository.library.noaa.gov]
- [12. researchgate.net](https://researchgate.net) [researchgate.net]
- [13. mdpi.com](https://mdpi.com) [mdpi.com]
- [14. researchgate.net](https://researchgate.net) [researchgate.net]
- [15. Remote sensing of ice albedo using harmonized Landsat and Sentinel 2 datasets: validation - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [16. researchgate.net](https://researchgate.net) [researchgate.net]
- [17. researchgate.net](https://researchgate.net) [researchgate.net]
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